

Technical Guide: Preparation and Optimization of TMC647055 Choline Salt Stock Solutions

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Compound of Interest

Compound Name: TMC647055 Choline salt

Cat. No.: B1191612

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Scientific Background & Rationale

TMC647055 is a potent non-nucleoside inhibitor (NNI) of the Hepatitis C Virus (HCV) NS5B RNA-dependent RNA polymerase.^{[1][2]} While highly active (IC₅₀ ~34 nM against Genotype 1b), the free acid form of the molecule exhibits poor aqueous solubility, a common characteristic of macrocyclic lipophilic drugs.

Why the Choline Salt? To overcome solubility barriers, the choline salt form (Compound 18a) is utilized. Choline (

) serves as a bulky, organic counter-ion. Unlike small inorganic cations (e.g.,

), choline disrupts the crystal lattice energy of the lipophilic acid more effectively and enhances compatibility with lipid-based or amphiphilic vehicles like sulfobutyl ether beta-cyclodextrin (SBE- β -CD).

Physicochemical Profile

Parameter	Data	Notes
Compound Name	TMC647055 Choline Salt	
CAS Registry	1204416-97-6 (Free Acid)	Salt CAS may vary by vendor
MW (Salt)	~727.91 g/mol	Always verify against specific Batch CoA
MW (Free Acid)	~606.74 g/mol	Used for stoichiometric conversion
Solubility (DMSO)	≥ 20 mg/mL	Primary solvent for stock
Solubility (Aqueous)	Poor (Free Acid) / Enhanced (Salt)	Requires complexation (e.g., Cyclodextrins) for high conc.[3]

Critical Reagents & Equipment

- Active Pharmaceutical Ingredient (API): **TMC647055 Choline Salt** (Purity ≥98%).
- Primary Solvent: Dimethyl Sulfoxide (DMSO), Anhydrous, Cell Culture Grade (≥99.9%).
- Vehicle (for In Vivo/Aqueous use): Sulfobutyl ether-beta-cyclodextrin (SBE-β-CD) (e.g., Captisol®).
- Equipment: Vortex mixer, Ultrasonic bath (temperature controlled), Analytical balance (0.01 mg precision).

Protocol A: Preparation of Primary Stock Solution (DMSO)

This protocol creates a high-concentration stock (typically 10 mM or 20 mg/mL) suitable for long-term storage and in vitro dilution.

Step-by-Step Methodology

- Mass Calculation: Calculate the required mass based on the specific molecular weight of the salt form provided in the Certificate of Analysis (CoA). Do not use the free acid MW.

- Weighing: Weigh the TMC647055 Choline powder into a sterile, amber glass vial.
 - Note: Avoid static electricity; use an anti-static gun if necessary, as choline salts can be hygroscopic.
- Solvent Addition: Add the calculated volume of Anhydrous DMSO.
 - Critical: Do not add the full volume at once if working near saturation. Add 80% of the volume, dissolve, then adjust to final volume.
- Dissolution: Vortex vigorously for 30–60 seconds.
 - Visual Check: The solution should be clear and yellow/colorless. If particles persist, sonicate at room temperature (25°C) for 5 minutes. Avoid heating above 37°C to prevent degradation of the macrocycle.
- Storage: Aliquot immediately into single-use volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -80°C (stable for 6 months) or -20°C (stable for 1 month).

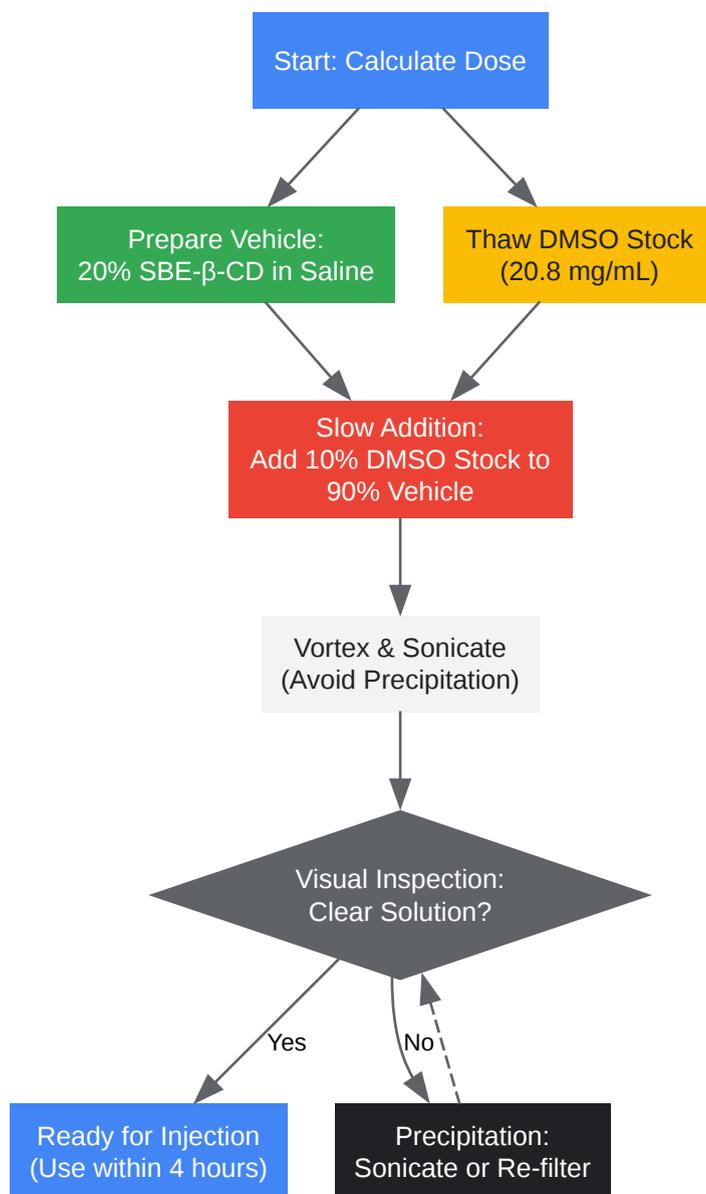
Protocol B: Formulation for In Vivo Administration

Direct injection of DMSO stocks is toxic. This protocol describes the preparation of a working solution using 20% SBE- β -CD in Saline, which is the standard vehicle for TMC647055 to ensure bioavailability.

Target Formulation

- Final Concentration: 2.0 mg/mL (or as required by dose).
- Solvent Ratio: 10% DMSO (Stock) : 90% Vehicle (Aqueous).

Workflow Diagram



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Figure 1: Step-by-step workflow for converting DMSO stock into a physiological saline/cyclodextrin formulation.

Detailed Methodology

- Vehicle Preparation: Dissolve 2.0 g of SBE-β-CD in 10 mL of 0.9% Saline. Stir until clear. Store at 4°C.
- Mixing Strategy (The "Sandwich" Method is NOT recommended here; use Dropwise):

- Place the required volume of Vehicle (900 μ L) into a vortexing tube.
- While vortexing the vehicle gently, slowly add the DMSO Stock (100 μ L) dropwise.
- Why? Adding aqueous buffer to high-concentration DMSO stock often causes "crashing out" (rapid precipitation). Adding the stock into the large volume of vehicle allows the cyclodextrin to sequester the drug molecules immediately.
- Clarification: Vortex for 1 minute. The solution should be clear. If slightly hazy, sonicate for 2–3 minutes.
- Filtration: For animal studies, filter sterilize using a 0.22 μ m PES or PVDF membrane. Note: Check filter compatibility to ensure drug is not adsorbed.

Protocol C: In Situ Salt Preparation (Expert Contingency)

If the commercial Choline salt is unavailable and you only possess the Free Acid (TMC647055), you can generate the salt in situ.

- Dissolve Free Acid: Dissolve TMC647055 (Free Acid) in DMSO to a concentration of 20 mM.
- Add Choline Hydroxide: Add an equimolar (1:1) or slight excess (1:1.1) amount of Choline Hydroxide (1M aqueous stock or in methanol).
- Equilibration: Vortex and incubate for 30 minutes at room temperature.
- Use: Proceed with dilution into the SBE- β -CD vehicle. The presence of the choline counterion in solution will mimic the solubility properties of the pre-isolated salt.

Quality Control & Troubleshooting

Observation	Probable Cause	Corrective Action
Cloudiness upon dilution	Localized high concentration (shock precipitation).	Use "Dropwise into Vortex" method. Increase SBE- β -CD concentration to 30%.
Particulates in DMSO	Moisture contamination or incomplete dissolution.	Sonicate at 30°C. Ensure DMSO is anhydrous.
Yellowing over time	Oxidation.	Check storage temp (-80°C). Discard if significant color shift occurs compared to baseline.

References

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